

# Introduction: Unveiling a Key Heterocyclic Building Block

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## Compound of Interest

Compound Name: *2-Amino-5-methylpyrimidine-4-carboxylic acid*

Cat. No.: *B12518809*

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**2-Amino-5-methylpyrimidine-4-carboxylic acid** is a notable heterocyclic compound that holds significant interest for researchers in medicinal chemistry and drug discovery. Its structural framework, featuring a pyrimidine core substituted with an amino group, a methyl group, and a carboxylic acid, makes it a versatile scaffold for the synthesis of a diverse array of potentially bioactive molecules. Pyrimidine derivatives are fundamental components of nucleic acids and are prevalent in a wide range of pharmaceuticals, exhibiting activities such as anticancer, antiviral, and antimicrobial properties. This guide provides a comprehensive overview of the synthesis, properties, and potential applications of **2-Amino-5-methylpyrimidine-4-carboxylic acid**, serving as a critical resource for its utilization in research and development.

## Physicochemical and Structural Properties

A thorough understanding of the physicochemical properties of **2-Amino-5-methylpyrimidine-4-carboxylic acid** is essential for its effective application in synthetic chemistry and drug design.

Property	Value	Source(s)
CAS Number	933686-89-6	[1]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	153.14 g/mol	[1]
Physical Form	Solid	[2]
Purity	Typically ≥95-98%	[2][3]
Storage Conditions	Store at 4°C, protect from light, and keep under a nitrogen atmosphere. The container should be tightly sealed in a dry and well-ventilated area. Opened containers must be carefully resealed and kept upright to prevent leakage.	[1][2]
SMILES	<chem>O=C(C1=NC(N)=NC=C1C)O</chem>	[1]
InChI Key	JPPHQMYUSPJLBC-UHFFFAOYSA-N	[2]

Note: Specific experimental data such as melting point, boiling point, and detailed spectral analysis for **2-Amino-5-methylpyrimidine-4-carboxylic acid** (CAS 933686-89-6) are not readily available in the reviewed literature. Data for the isomeric compound, 2-Amino-4-methylpyrimidine-5-carboxylic acid (CAS 769-51-7), is available and shows a melting point of 313-316 °C; however, this should not be considered representative of the title compound.[4][5]

## Synthesis and Reaction Chemistry

While a specific, published protocol for the synthesis of **2-Amino-5-methylpyrimidine-4-carboxylic acid** is not readily available, a plausible and chemically sound synthetic route can be proposed based on established pyrimidine chemistry. A common strategy involves the construction of the pyrimidine ring followed by functional group manipulations. A likely precursor is the corresponding ethyl ester, ethyl 2-amino-5-methylpyrimidine-4-carboxylate, which can be hydrolyzed to the desired carboxylic acid.

## Proposed Synthetic Pathway

A general and effective method for the synthesis of substituted pyrimidines involves the condensation of a  $\beta$ -dicarbonyl compound or its equivalent with a guanidine derivative. The subsequent hydrolysis of an ester group to a carboxylic acid is a standard and high-yielding transformation.



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Caption: Proposed synthesis of **2-Amino-5-methylpyrimidine-4-carboxylic acid**.

## Experimental Protocol: Hydrolysis of Ethyl 2-amino-5-methylpyrimidine-4-carboxylate

This protocol describes the hydrolysis of the ethyl ester precursor to yield the final carboxylic acid. This is a standard procedure in organic synthesis.

Materials:

- Ethyl 2-amino-5-methylpyrimidine-4-carboxylate
- Sodium hydroxide (NaOH) or Lithium hydroxide (LiOH)
- Water (H<sub>2</sub>O)
- Ethanol (EtOH) or Tetrahydrofuran (THF)
- Hydrochloric acid (HCl) (for acidification)
- Standard laboratory glassware and workup equipment

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve ethyl 2-amino-5-methylpyrimidine-4-carboxylate in a suitable solvent such as a mixture of ethanol and water or THF and water.
- **Addition of Base:** Add an aqueous solution of sodium hydroxide (typically 1 to 3 molar equivalents) to the solution of the ester.
- **Reaction:** Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) and monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:**
  - Once the reaction is complete, cool the mixture to room temperature.
  - If a co-solvent like ethanol or THF was used, remove it under reduced pressure.
  - Dilute the remaining aqueous solution with water.
  - Wash the aqueous solution with a water-immiscible organic solvent (e.g., diethyl ether or ethyl acetate) to remove any unreacted starting material or non-polar impurities.
  - Cool the aqueous layer in an ice bath and carefully acidify to a pH of approximately 3-4 with dilute hydrochloric acid. The product should precipitate out of the solution.
- **Isolation and Purification:**
  - Collect the precipitated solid by vacuum filtration.
  - Wash the solid with cold water to remove any inorganic salts.
  - Dry the solid under vacuum to yield the crude **2-Amino-5-methylpyrimidine-4-carboxylic acid**.
  - If necessary, the product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

## Applications in Drug Discovery and Development

The pyrimidine scaffold is a privileged structure in medicinal chemistry due to its presence in numerous FDA-approved drugs. **2-Amino-5-methylpyrimidine-4-carboxylic acid** serves as a valuable building block for the synthesis of more complex molecules with potential therapeutic applications.

## Role as a Synthetic Intermediate

The amino and carboxylic acid functional groups on this molecule provide two reactive handles for further chemical modifications, such as amide bond formation, esterification, and N-alkylation or N-arylation. These reactions allow for the systematic exploration of the chemical space around the pyrimidine core to develop structure-activity relationships (SAR) for various biological targets.

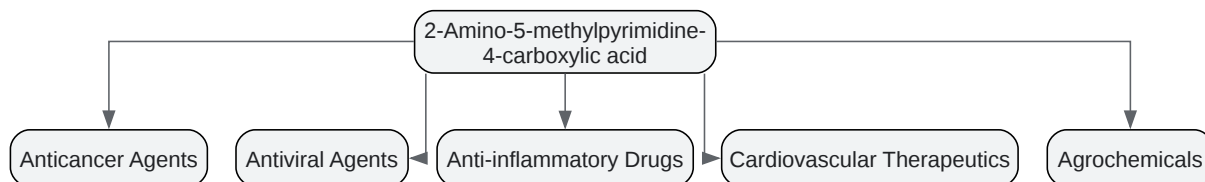
For instance, the related ethyl 2-amino-4-methylpyrimidine-5-carboxylate is utilized in the development of anti-cancer and anti-inflammatory drugs.[6] This suggests that **2-Amino-5-methylpyrimidine-4-carboxylic acid** could be a key intermediate for similar classes of compounds.

## Potential Therapeutic Areas

Derivatives of aminopyrimidines have been investigated for a wide range of biological activities, including but not limited to:

- **Oncology:** As inhibitors of various kinases and other enzymes involved in cell proliferation and survival.
- **Infectious Diseases:** As antiviral, antibacterial, and antifungal agents.
- **Inflammatory Diseases:** As modulators of inflammatory pathways.

A study on a structurally related compound, 6-amino-2-mercapto-5-methylpyrimidine-4-carboxylic acid, has shown its potential as a hypolipidemic agent, indicating a possible application in cardiovascular diseases.[3]



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